

Application Note: HPLC Analysis of Apigenin 7-O-methylglucuronide

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Compound of Interest		
Compound Name:	Apigenin 7-O-methylglucuronide	
Cat. No.:	B122375	Get Quote

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Introduction

Apigenin 7-O-methylglucuronide is a flavonoid metabolite that plays a significant role in the pharmacokinetic and pharmacodynamic profiles of apigenin, a widely studied natural compound with various biological activities. Accurate and reliable quantification of this metabolite is crucial for metabolism studies, quality control of herbal products, and formulation development. This application note provides a detailed high-performance liquid chromatography (HPLC) method for the analysis of Apigenin 7-O-methylglucuronide, based on established protocols. The method is suitable for the quantification of Apigenin 7-O-methylglucuronide in complex matrices, such as topical cream formulations.[1][2][3]

Quantitative Data Summary

The following table summarizes the key quantitative parameters of the HPLC method for the analysis of **Apigenin 7-O-methylglucuronide**.



Parameter	Value	Reference
Linearity Range	60% to 140% of target concentration	[4][5]
Correlation Coefficient (R²)	> 0.995	[5]
Limit of Detection (LOD)	0.288 μg/mL	[5]
Limit of Quantification (LOQ)	0.873 μg/mL	[5]

Experimental Protocol

This protocol outlines the methodology for the HPLC analysis of **Apigenin 7-O-methylglucuronide**.

Materials and Reagents

- Apigenin 7-O-methylglucuronide reference standard
- Baicalin (Internal Standard)
- Acetonitrile (HPLC grade)
- Dichloromethane (HPLC grade)
- Distilled water (HPLC grade)
- · Phosphoric acid
- Sample matrix (e.g., topical cream)

Instrumentation

- HPLC system equipped with a Diode Array Detector (DAD)[3]
- Analytical column: YoungJin Biochrom INNO-P C18 (5 μm, 4.6 × 150 mm)[5][6]
- Data acquisition and processing software



Preparation of Solutions

- Mobile Phase A: Distilled water with 0.1% phosphoric acid.[5]
- Mobile Phase B: Acetonitrile.[5]
- Standard Stock Solution: Accurately weigh and dissolve Apigenin 7-O-methylglucuronide and Baicalin (internal standard) in a suitable solvent (e.g., methanol or acetonitrile) to prepare stock solutions of known concentrations.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solutions with the appropriate solvent to cover the desired concentration range (e.g., 60% to 140% of the expected sample concentration).[4][5]

Sample Preparation (Example: Topical Cream)

This protocol utilizes a liquid-liquid extraction (LLE) method for sample preparation.[1][2]

- Accurately weigh a portion of the cream formulation.
- Add a known amount of the internal standard (Baicalin).
- Perform liquid-liquid extraction using dichloromethane.[1][2][3]
- Separate the layers and collect the supernatant containing the analyte and internal standard.
- Filter the supernatant through a 0.45 µm syringe filter before HPLC analysis.

HPLC Chromatographic Conditions



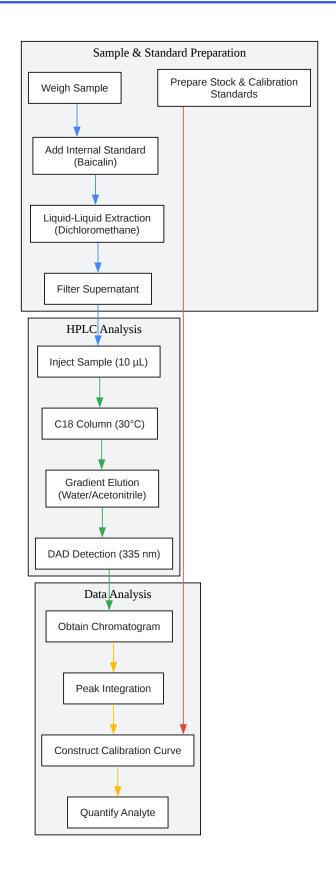
Parameter	Condition
Column	YoungJin Biochrom INNO-P C18 (5 μ m, 4.6 \times 150 mm)[5][6]
Mobile Phase	A: 0.1% Phosphoric acid in WaterB: Acetonitrile[5]
Gradient Elution	0-30 min: 90% A to 75% A30-40 min: 75% A to 90% A40-50 min: Isocratic at 90% A[5]
Flow Rate	1.0 mL/min[5]
Injection Volume	10 μL[5]
Column Temperature	30 °C[5][6]
Detection Wavelength	335 nm[5]

Data Analysis

- Identify the peaks of **Apigenin 7-O-methylglucuronide** and the internal standard (Baicalin) based on their retention times.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Determine the concentration of **Apigenin 7-O-methylglucuronide** in the samples by interpolating their peak area ratios from the calibration curve.

Visualizations Experimental Workflow





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Caption: HPLC analysis workflow for **Apigenin 7-O-methylglucuronide**.



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